

Vanillin Acetate: A Versatile Building Block in Pharmaceutical Synthesis

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|----------------------|------------------|-----------|
| Compound Name: | Vanillin acetate | |
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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Vanillin acetate, a derivative of the widely used flavoring agent vanillin, is emerging as a valuable and versatile building block in the synthesis of novel pharmaceutical compounds. Its chemical structure, featuring an aldehyde, an ether, and an acetate group, provides multiple reactive sites for further chemical modifications, enabling the creation of a diverse range of derivatives with significant biological activities. This document provides detailed application notes and experimental protocols for the synthesis of vanillin acetate and its subsequent transformation into biologically active molecules, with a focus on its potential in anticancer and antimicrobial drug discovery.

Data Presentation

The following tables summarize key quantitative data from the synthesis of **vanillin acetate** and its derivatives.

Table 1: Synthesis of Vanillin Acetate from Vanillin



| Reactio n Conditi on | Starting Material | Reagent s | Solvent | Reactio n Time | Temper ature | Yield (%) | Referen ce |
|-------------------------------|----------------------|--------------------------------------|---------------------|-------------------|------------------|------------------|---------------|
| Basic | Vanillin | Acetic anhydrid e, Pyridine | Dichloro methane | 3-4 hours | Room Temp. | Not specified | [1] |
| Basic | Vanillin | Acetic anhydrid e, NaOH | Water | 20 minutes | Not specified | 58.10% | [2] |

Table 2: Spectroscopic Data for Vanillin Acetate

| Technique | Key Peaks/Shifts | Reference |
|--------------------------|-----------------------|-----------|
| IR (cm ⁻¹) | ~1695 (C=O, acetyl) | [1] |
| ¹ H-NMR (ppm) | ~2.29 (s, 3H, -COCH₃) | [1] |

Table 3: Synthesis of Acetyl Nitro Vanillin from Vanillin Acetate

| Starting Material | Reagents | Solvent | Reaction Time | Temperat ure | Yield (%) | Referenc e |
|----------------------|-----------------------|---------------------|------------------|-----------------|------------------|---------------|
| Vanillin Acetate | Fuming Nitric Acid | Dichlorome thane | 1-2 hours | -5 to -10 °C | Not specified | [1] |

Table 4: Synthesis of Schiff Bases from Acetyl Nitro Vanillin

| Starting Material | Reagents | Solvent | Reaction Time | Temperat ure | Yield (%) | Referenc e |
|--------------------------|-------------------|---------|------------------|-----------------|-----------|---------------|
| Acetyl Nitro Vanillin | Various Amines | Ethanol | 2-3 hours | Ambient | 37-53% | [1] |



Experimental Protocols Protocol 1: Synthesis of Vanillin Acetate

This protocol describes the acetylation of vanillin to produce **vanillin acetate** under basic conditions.[1]

Materials:

- Vanillin (3.2 mmol)
- Dichloromethane (DCM) (5-6 mL)
- Acetic anhydride (3.84 mmol)
- Dry pyridine (3.84 mmol)
- · Crushed ice
- 95% Ethanol

Procedure:

- Dissolve vanillin in dichloromethane in a round-bottom flask.
- Add acetic anhydride and dry pyridine to the solution under anhydrous conditions.
- Stir the mixture for 3-4 hours at room temperature.
- Monitor the completion of the reaction by Thin Layer Chromatography (TLC) using a 1:1
 Hexane: Ethyl acetate solvent system.
- Evaporate the dichloromethane solvent.
- Pour the resulting mixture onto crushed ice to precipitate the product.
- Filter the precipitate and rinse with water.
- Dry the precipitate and recrystallize from 95% ethanol to obtain pure vanillin acetate.



Protocol 2: Synthesis of Acetyl Nitro Vanillin

This protocol details the nitration of vanillin acetate.[1]

Materials:

- Vanillin acetate (2.59 mmol)
- Dichloromethane (DCM) (5 mL)
- Fuming nitric acid (2 mL)
- Ice-cold water

Procedure:

- Dissolve acetyl vanillin in dichloromethane in a flask.
- Cool the mixture in an ice bath to -5 to -10°C and stir until a clear solution is obtained.
- Slowly add furning nitric acid to the reaction mixture.
- Stir the reaction for 1-2 hours at room temperature.
- For workup, add ice-cold water to precipitate the product.
- Filter the precipitate, wash with water, and dry to yield acetyl nitro vanillin.
- Monitor the reaction completion by TLC using a 1:1 Hexane: Ethyl acetate solvent system.

Protocol 3: Synthesis of Schiff Bases from Acetyl Nitro Vanillin

This protocol outlines the synthesis of Schiff bases from acetyl nitro vanillin and various amines.[1]

Materials:

Acetyl nitro vanillin (0.418 mmol)



- Ethanol (25 mL)
- Various substituted amines (0.428 mmol)

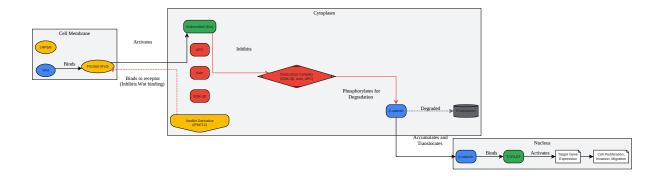
Procedure:

- Dissolve an equimolar mixture of acetyl nitro vanillin in ethanol.
- Add the respective amine to the mixture.
- Stir the reaction for 2-3 hours at ambient temperature.
- Monitor the completion of the reaction by TLC using a 1:1 Hexane: Ethyl acetate solvent system.
- Evaporate the solvent to collect the oily Schiff base compounds.

Signaling Pathway and Mechanism of Action

Vanillin derivatives have shown promise in modulating key signaling pathways implicated in cancer. One such pathway is the Wnt/β-catenin signaling pathway, which is often dysregulated in colorectal cancer. A vanillin derivative, 4-(1H-imidazo[4,5-f][3][4]-phenanthrolin-2-yl)-2-methoxyphenol (IPM711), has been shown to suppress the growth of HT29 colorectal cancer cells by inhibiting this pathway.[2][3] While not a direct derivative of **vanillin acetate**, its synthesis starts from vanillin, highlighting the potential of vanillin-based scaffolds in targeting this critical cancer pathway.





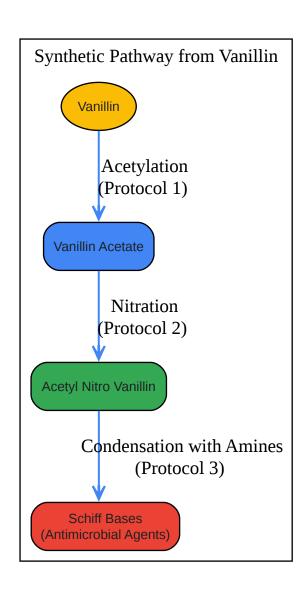
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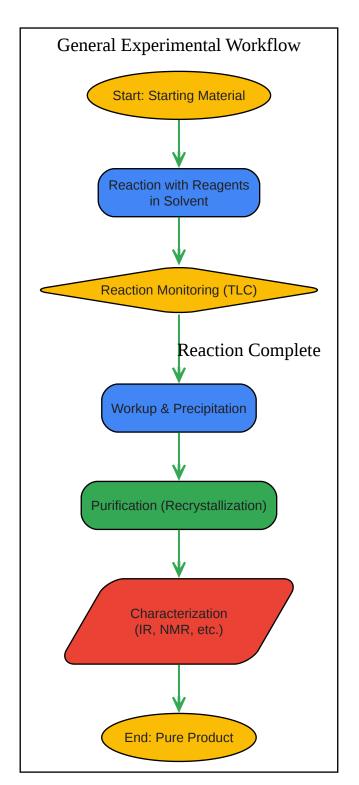
Caption: Wnt/β -catenin signaling pathway and its inhibition by a vanillin derivative.

Experimental and Synthetic Workflows

The following diagrams illustrate the logical flow of the synthetic procedures described in this application note.







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